

# An In-Depth Technical Guide to 2-Methyl-1,3,5-hexatriene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-1,3,5-hexatriene

Cat. No.: B091468

[Get Quote](#)

This technical guide provides a comprehensive overview of **2-Methyl-1,3,5-hexatriene**, including its chemical identity, physical properties, and key chemical reactions. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Chemical Identification and Properties

**2-Methyl-1,3,5-hexatriene** is a conjugated triene with the molecular formula  $C_7H_{10}$ .<sup>[1][2][3]</sup> Its chemical structure and properties are summarized below.

Table 1: Chemical and Physical Properties of **2-Methyl-1,3,5-hexatriene**

Property	Value	Reference
CAS Number	41233-72-1	[1][2][4][5]
Molecular Formula	C <sub>7</sub> H <sub>10</sub>	[1][2][3]
Molecular Weight	94.15 g/mol	[1][3]
IUPAC Name	(3E)-2-methylhexa-1,3,5-triene	[2]
Synonyms	trans-2-methyl-1,3,5-hexatriene, (E)-2-methyl-1,3,5-hexatriene	[4]
Density	0.737 g/cm <sup>3</sup>	[1][4]
Boiling Point	107.8 °C at 760 mmHg	[1][4]
Flash Point	2.1 °C	[1][4]
Vapor Pressure	31.2 mmHg at 25°C	[1]
Canonical SMILES	<chem>CC(=C)C=CC=C</chem>	[1]
Isomeric SMILES	<chem>CC(=C)/C=C/C=C</chem>	[1]
InChIKey	PPWGXYXJMQAWSX-AATRIKPKSA-N	[2][5]

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Methyl-1,3,5-hexatriene** is not readily available in the searched literature, a general approach can be adapted from the synthesis of the parent compound, 1,3,5-hexatriene, and other substituted dienes and trienes. The synthesis of conjugated trienes often involves elimination reactions or olefination reactions.

A plausible synthetic route could involve the dehydration of a suitable alcohol precursor, such as 2-methyl-1,5-hexadien-3-ol. This approach is analogous to the synthesis of 1,3,5-hexatriene from 1,5-hexadien-3-ol.[6]

General Protocol for the Dehydration of an Allylic Alcohol:

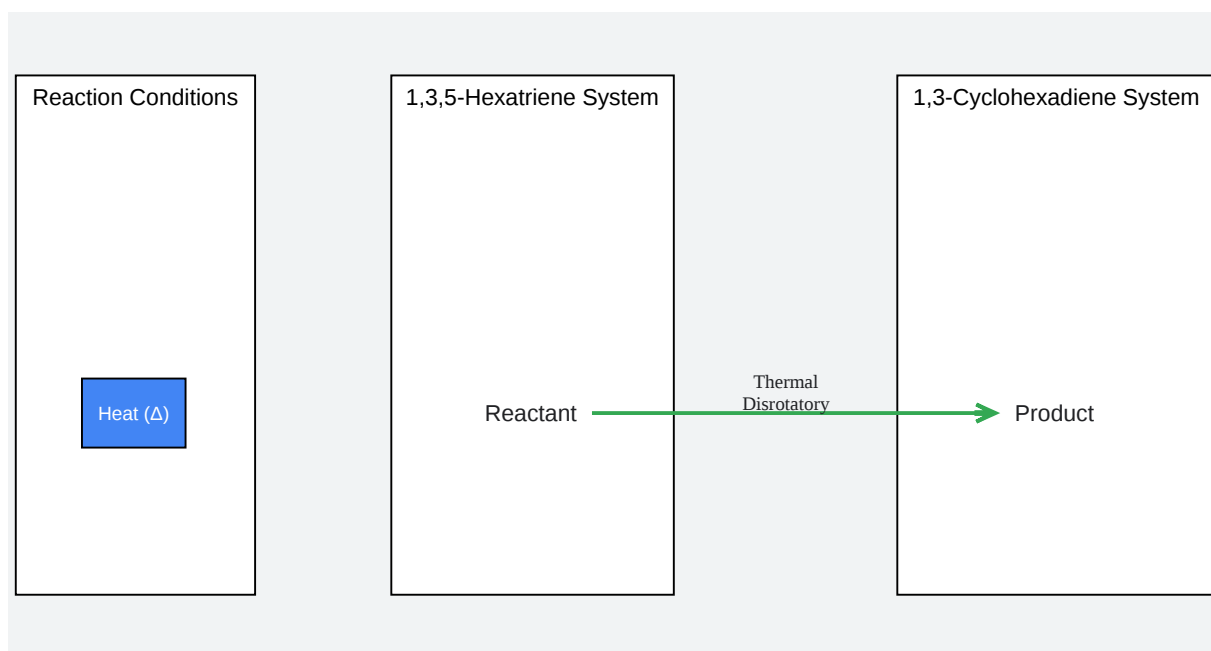
- **Reaction Setup:** A reaction flask equipped with a magnetic stirrer, a dropping funnel, and a distillation apparatus is charged with a dehydrating agent. Common dehydrating agents for such reactions include phosphorus tribromide followed by dehydrobromination, or acidic catalysts.
- **Precursor Addition:** The alcohol precursor, in this case, a suitable isomer of 2-methylhexadienol, is added dropwise to the stirred dehydrating agent at a controlled temperature, typically in an ice bath to manage the exothermic reaction.
- **Reaction:** After the addition is complete, the mixture is stirred for a period to ensure complete reaction. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- **Workup and Purification:** The reaction mixture is then worked up to isolate the crude product. This typically involves quenching the reaction, separating the organic layer, washing with brine, and drying over an anhydrous salt like magnesium sulfate.
- **Distillation:** The final product, **2-Methyl-1,3,5-hexatriene**, is purified by distillation.

It is important to note that the specific reaction conditions, such as the choice of solvent, temperature, and reaction time, would need to be optimized for the specific substrate and desired isomer of the product.

## Key Chemical Reactions: Electrocyclization

1,3,5-Hexatriene and its derivatives are well-known to undergo pericyclic reactions, particularly electrocyclization.<sup>[7]</sup> Under thermal conditions, 1,3,5-hexatriene undergoes a disrotatory ring closure to form 1,3-cyclohexadiene.<sup>[8]</sup> Conversely, under photochemical conditions, the ring closure is conrotatory. The stereochemistry of these reactions is governed by the Woodward-Hoffmann rules, which are based on the symmetry of the highest occupied molecular orbital (HOMO).<sup>[7][8]</sup>

The following diagram illustrates the thermal electrocyclization of a generic 1,3,5-hexatriene system.



[Click to download full resolution via product page](#)

Caption: Thermal electrocyclization of a 1,3,5-hexatriene system.

## Biological Activity

Currently, there is limited specific information available in the searched scientific literature regarding the biological activities or signaling pathways of **2-Methyl-1,3,5-hexatriene**. While many natural and synthetic compounds containing conjugated polyene systems exhibit a range of biological effects, the specific toxicological and pharmacological profiles of this particular molecule have not been extensively studied or reported. Further research is required to determine its potential biological significance.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methyl-1,3,5-hexatriene | lookchem [lookchem.com]
- 2. 1,3,5-Hexatriene, 2-methyl-, (E)- [webbook.nist.gov]
- 3. cis-2-Methyl-1,3,5-hexatriene | C7H10 | CID 59076287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (3E)-2-methylhexa-1,3,5-triene | CAS#:41233-72-1 | Chemsrce [chemsrc.com]
- 5. 1,3,5-Hexatriene, 2-methyl-, (E)- [webbook.nist.gov]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. fiveable.me [fiveable.me]
- 8. aklectures.com [aklectures.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Methyl-1,3,5-hexatriene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091468#2-methyl-1-3-5-hexatriene-cas-number-lookup]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)